

A Comprehensive Technical Guide to cis-4-Hexen-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-4-Hexen-1-ol*

Cat. No.: B3030600

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **cis-4-Hexen-1-ol**, a fatty alcohol with significance in chemical synthesis and potential applications in biomedical research. This document covers its chemical identity, physical properties, a detailed experimental protocol for its synthesis, and its known biological roles, particularly its interaction with olfactory receptors and the subsequent signaling pathways.

Chemical Identity and Properties

cis-4-Hexen-1-ol is an organic compound classified as an unsaturated fatty alcohol. Its chemical structure consists of a six-carbon chain with a cis-configured double bond between the fourth and fifth carbon atoms and a primary alcohol functional group at the first position.

CAS Number: 928-91-6[1][2]

Synonyms: A variety of synonyms are used to identify this compound, including:

- (Z)-4-Hexen-1-ol[1][3]
- cis-1-Hydroxy-4-hexene
- (4Z)-Hex-4-en-1-ol[1][3]
- cis-4-Hexenol[3]

- (Z)-Hex-4-en-1-ol[3]

A comprehensive list of synonyms is provided in the data table below.

Quantitative Data Summary

The following tables summarize the key chemical and physical properties of **cis-4-Hexen-1-ol**.

Table 1: Chemical Identifiers and Formula

Identifier	Value
CAS Number	928-91-6[1][2]
Molecular Formula	C ₆ H ₁₂ O[1][4][5]
Molecular Weight	100.16 g/mol [1][4][5]
SMILES	C/C=C\CCCO[6]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless to light yellow clear liquid[4][5]
Purity	>95.0% (GC)[7][4]
Boiling Point	159-160 °C[8]
Density	0.857 g/cm ³
Flash Point	65 °C (149 °F)[2]
Solubility	Moderately soluble in water; more soluble in organic solvents[9]

Experimental Protocols: Synthesis of cis-4-Hexen-1-ol

The stereoselective synthesis of cis-alkenes is a fundamental challenge in organic chemistry. One of the most reliable methods to achieve this is through the partial hydrogenation of an alkyne using a "poisoned" catalyst, such as Lindlar's catalyst. This protocol details the synthesis of **cis-4-Hexen-1-ol** from the corresponding alkyne, 4-hexyn-1-ol.

Protocol: Synthesis of cis-4-Hexen-1-ol via Catalytic Hydrogenation

This procedure is based on the general principle of Lindlar hydrogenation for the stereoselective reduction of alkynes to cis-alkenes.

Materials:

- 4-hexyn-1-ol
- Lindlar's catalyst (Palladium on calcium carbonate, poisoned with lead)
- Hydrogen gas (H₂)
- Hexane (anhydrous)
- Methanol (anhydrous)
- Quinoline (optional, as an additional catalyst poison)
- Round-bottom flask
- Hydrogenation apparatus (e.g., balloon hydrogenation setup or Parr hydrogenator)
- Magnetic stirrer and stir bar
- Standard glassware for workup and purification
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 4-hexyn-1-ol in a suitable solvent such as anhydrous hexane or methanol.
- **Catalyst Addition:** To this solution, add Lindlar's catalyst (typically 5-10% by weight relative to the alkyne). A small amount of quinoline can be added to further decrease the catalyst's activity and prevent over-reduction to the alkane.
- **Hydrogenation:** The flask is then evacuated and backfilled with hydrogen gas. This can be achieved using a hydrogen-filled balloon or a more sophisticated hydrogenation apparatus. The reaction mixture is stirred vigorously at room temperature.
- **Monitoring the Reaction:** The progress of the reaction should be monitored carefully by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to ensure the complete consumption of the starting alkyne and to prevent over-reduction to 4-hexan-1-ol.
- **Workup:** Once the reaction is complete, the hydrogen atmosphere is replaced with an inert gas (e.g., nitrogen or argon). The reaction mixture is filtered through a pad of celite to remove the solid catalyst. The filter cake is washed with the reaction solvent.
- **Purification:** The filtrate is concentrated under reduced pressure. The resulting crude product is then purified by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexane) to yield pure **cis-4-Hexen-1-ol**.
- **Characterization:** The structure and purity of the final product should be confirmed by spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry. The cis-configuration can be confirmed by the characteristic coupling constant of the vinyl protons in the ^1H NMR spectrum.

Biological Activity and Signaling Pathways

cis-4-Hexen-1-ol is recognized as an odorant molecule, contributing to the "grassy" smell of freshly cut grass.^{[3][2]} Its biological activity is primarily mediated through its interaction with a specific olfactory receptor.

Interaction with Olfactory Receptor OR2J3

cis-4-Hexen-1-ol is a known ligand for the human olfactory receptor 2J3 (OR2J3), a G-protein-coupled receptor (GPCR).[3][5][6] Genetic variations in the OR2J3 gene have been shown to affect an individual's ability to detect the smell of cis-3-hexen-1-ol, a structurally similar compound, suggesting a critical role for this receptor in perceiving "green" odors.[2]

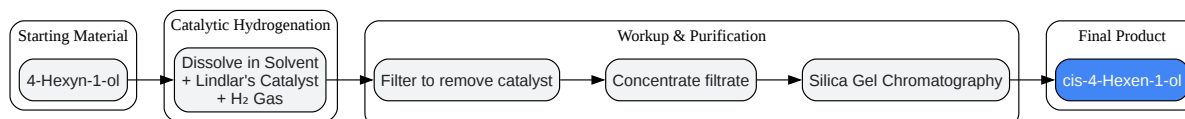
Signaling Pathway in Non-Small Cell Lung Cancer

Recent research has demonstrated that OR2J3 is expressed in non-olfactory tissues, including non-small cell lung cancer (NSCLC) cells.[9][10] The activation of OR2J3 in these cancer cells by an agonist (helional, a compound with a similar odor profile) triggers a signaling cascade that has potential therapeutic implications.[10][11] The key steps in this pathway are:

- **Ligand Binding and GPCR Activation:** An agonist binds to and activates the OR2J3 receptor.
- **PI3K Activation:** The activated GPCR initiates downstream signaling through the Phosphoinositide 3-kinase (PI3K) pathway.[10][11]
- **Increase in Cytosolic Ca^{2+} :** Activation of the PI3K pathway leads to an increase in the concentration of intracellular calcium (Ca^{2+}).[10]
- **ERK Phosphorylation:** The signaling cascade also results in the phosphorylation and activation of Extracellular signal-regulated kinase (ERK).[10]
- **Cellular Response:** The culmination of this signaling pathway in NSCLC cells is the induction of apoptosis (programmed cell death) and the inhibition of cell proliferation and migration.[10][11]

Mandatory Visualizations

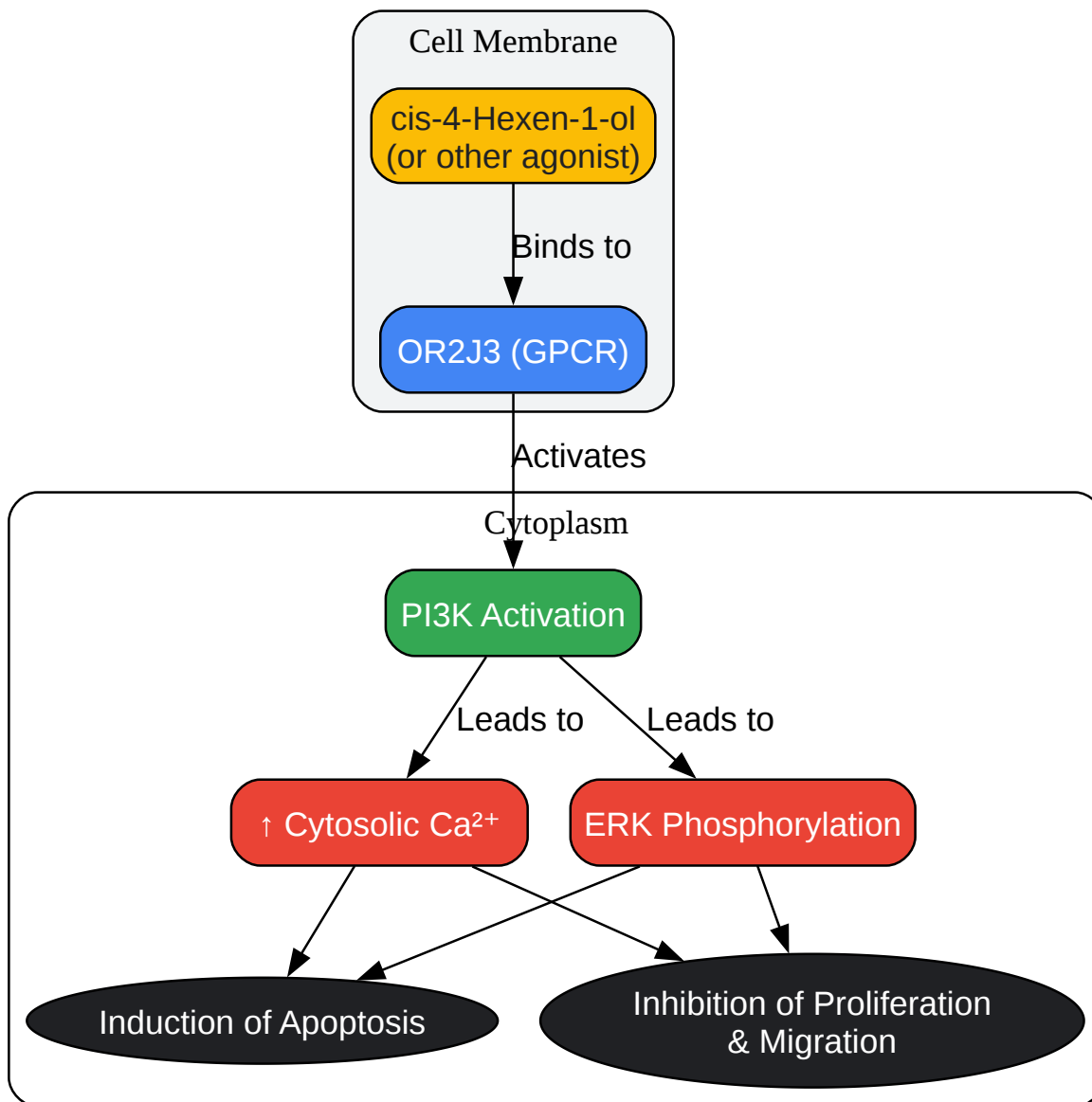
Diagram: Synthesis Workflow of cis-4-Hexen-1-ol



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Caption: Workflow for the synthesis of **cis-4-Hexen-1-ol**.

Diagram: OR2J3 Signaling Pathway in NSCLC Cells

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Caption: OR2J3 signaling in non-small cell lung cancer.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to cis-4-Hexen-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3030600#cis-4-hexen-1-ol-cas-number-and-synonyms]

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